

A Comprehensive Technical Guide to 4-(1H-indol-3-yl)-4-oxobutanoic acid

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Compound of Interest

Compound Name: 4-(1H-indol-3-yl)-4-oxobutanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and analytical characterization of **4-(1H-indol-3-yl)-4-oxobutanoic acid**. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It consolidates key data into structured tables, outlines detailed experimental protocols, and presents logical workflows through specialized diagrams. The indole nucleus is a prominent scaffold in numerous biologically active compounds, making a thorough understanding of its derivatives, such as the title compound, essential for the advancement of new therapeutic agents.

Core Physicochemical Properties

4-(1H-indol-3-yl)-4-oxobutanoic acid, also known as γ -Oxoindole-3-butyric acid, is a solid organic compound featuring an indole moiety linked to a butanoic acid chain via a ketone group. Its chemical and physical characteristics are fundamental to its handling, formulation, and potential biological activity.

Chemical Identity

Identifier	Value	Reference
IUPAC Name	4-(1H-indol-3-yl)-4-oxobutanoic acid	[1][2]
CAS Number	835-45-0	[2][3]
Molecular Formula	C12H11NO3	[2][3]
Synonyms	Indole-3-(4'-oxo)butyric acid, 4-(1H-indol-3-yl)-4-oxo-butyric acid, gamma-Oxoindole-3-butyric acid	[2][3][4]
InChI Key	NLUOPJQCFYTMGC-UHFFFAOYSA-N	[1][3]
SMILES	<chem>C1=CC=C2C(=C1)C(=CN2)C(=O)CCC(=O)O</chem>	[1]

Physical and Chemical Data

The following table summarizes the key quantitative physicochemical properties of **4-(1H-indol-3-yl)-4-oxobutanoic acid**.

Property	Value	Reference
Molecular Weight	217.22 g/mol	[1][3][4]
Physical Form	Solid	[3]
Melting Point	241-242 °C (recrystallized from ethanol)	[4]
Topological Polar Surface Area	70.2 Å ²	[1]
XLogP3	1.5	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]
Exact Mass	217.07389321 Da	[1]
Storage Conditions	Room temperature, sealed in dry, keep in dark place	[3]

Experimental Protocols

Detailed and reproducible experimental methodologies are critical for scientific research. The following sections provide established protocols for the synthesis and analytical characterization of **4-(1H-indol-3-yl)-4-oxobutanoic acid**.

Synthesis Protocol: Friedel-Crafts Acylation

The synthesis of 4-(aryl)-4-oxobutanoic acids is commonly achieved via a Friedel-Crafts acylation reaction.[5] This protocol adapts the general method for the specific synthesis of **4-(1H-indol-3-yl)-4-oxobutanoic acid** using indole and succinic anhydride.

Objective: To synthesize **4-(1H-indol-3-yl)-4-oxobutanoic acid**.

Materials:

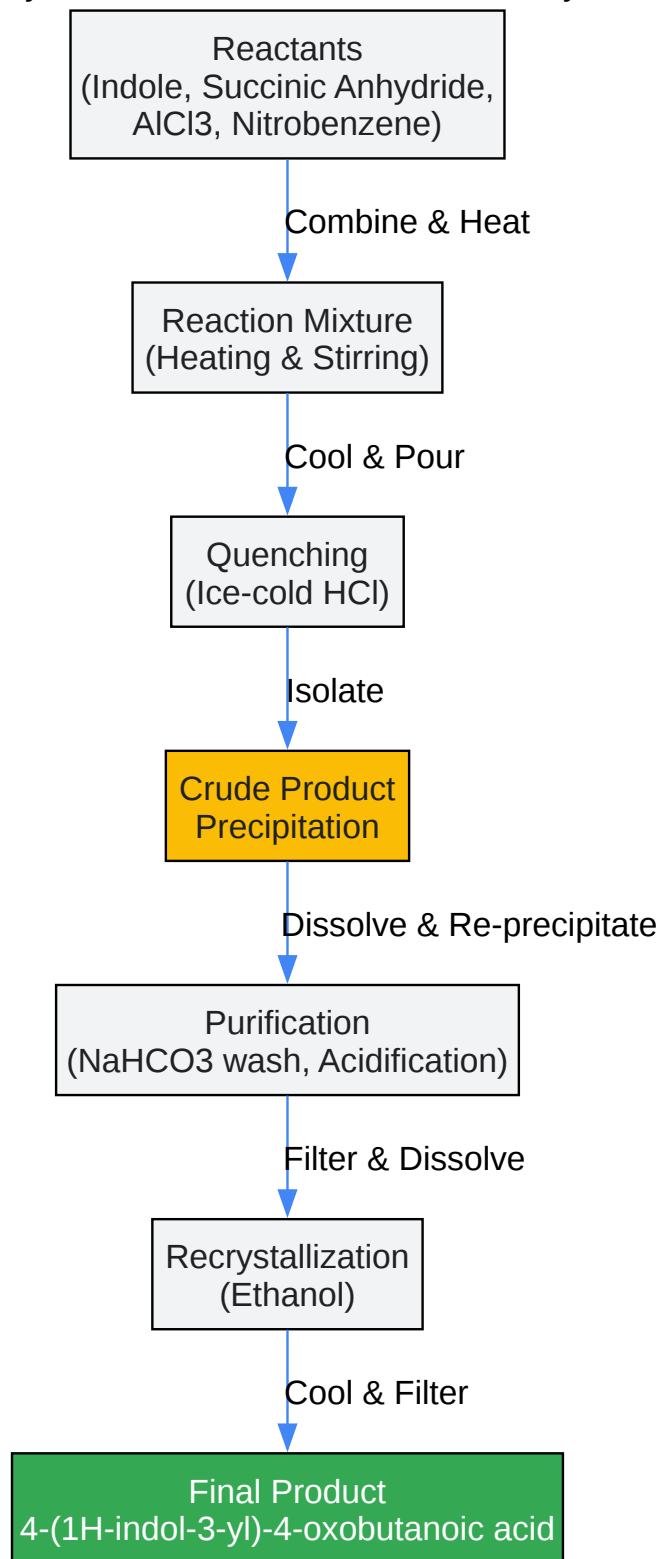
- Indole

- Succinic anhydride
- Aluminum chloride (AlCl_3), anhydrous
- Nitrobenzene (solvent)
- 5% Hydrochloric acid (HCl), cold
- 5% Sodium bicarbonate (NaHCO_3) solution
- Ethanol (for recrystallization)
- Standard laboratory glassware, magnetic stirrer, heating mantle, and ice bath

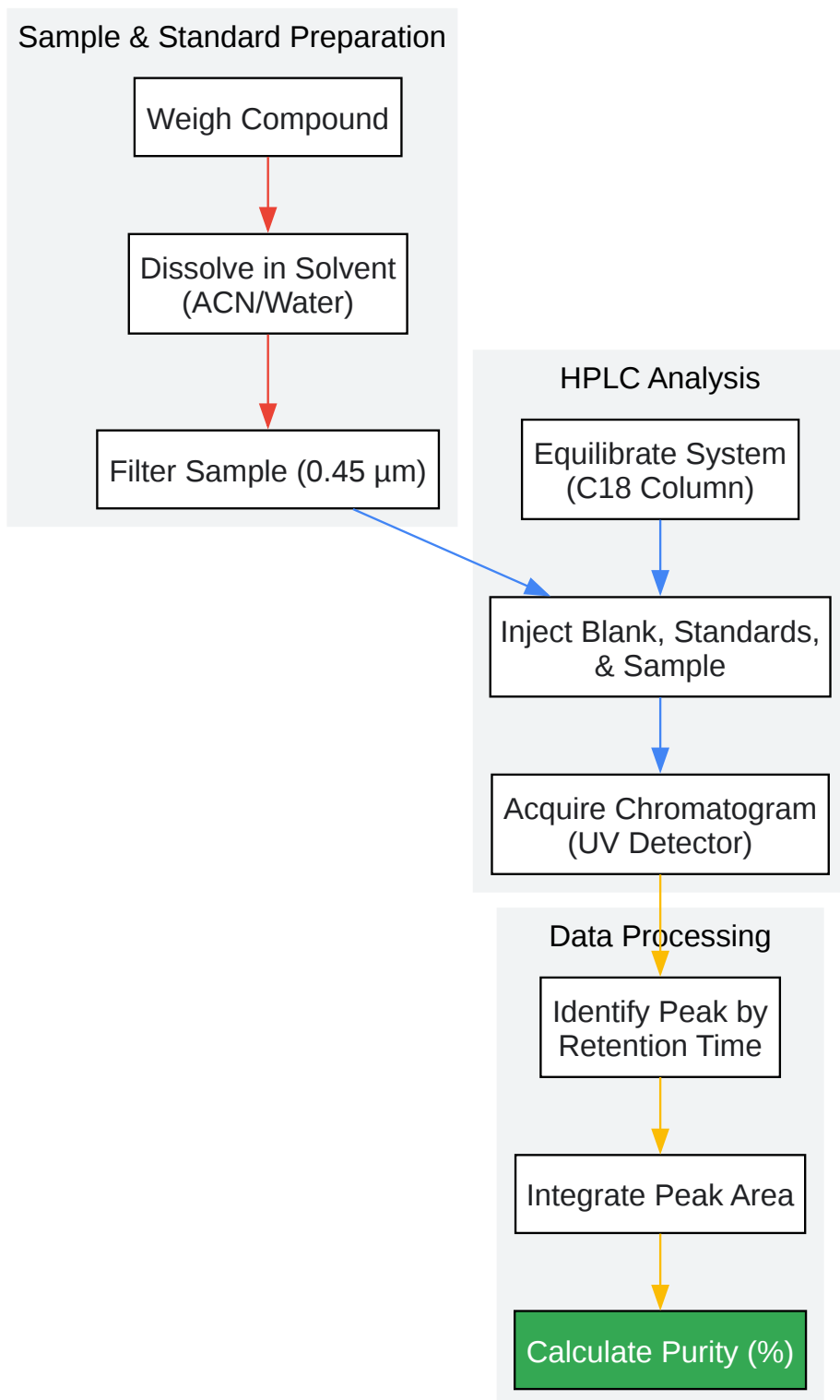
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, suspend anhydrous aluminum chloride (0.10 M) in nitrobenzene (30 mL) under anhydrous conditions.
- **Addition of Reactants:** Add indole (0.05 M) to the stirred suspension. In a separate beaker, dissolve succinic anhydride (0.10 M) in a minimal amount of nitrobenzene and add this solution dropwise to the reaction flask over 30 minutes.
- **Reaction:** Gently heat the reaction mixture on a water bath with continuous stirring for approximately 4 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it slowly into a beaker containing ice-cold 5% hydrochloric acid.
- **Purification:** The crude product will precipitate. Filter the solid, then wash it with cold water. To purify, dissolve the crude product in a 5% sodium bicarbonate solution. Extract any remaining nitrobenzene with ether. Acidify the aqueous layer with dilute hydrochloric acid to re-precipitate the purified product.
- **Recrystallization:** Filter the purified product and recrystallize from hot ethanol to obtain crystalline **4-(1H-indol-3-yl)-4-oxobutanoic acid**. Dry the final product under a vacuum.

Synthesis Workflow: Friedel-Crafts Acylation



Workflow for HPLC Purity Analysis

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